

An In-depth Technical Guide to 9-Chloromethylphenanthrene: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 9-Chloromethylphenanthrene

CAS No.: 951-05-3

Cat. No.: B017407

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This guide provides a comprehensive technical overview of **9-Chloromethylphenanthrene**, a key chemical intermediate. Designed for researchers, chemists, and professionals in drug development, it delves into the core physical and chemical properties, synthesis protocols, reactivity, and applications of this versatile compound. Our focus is on delivering not just data, but a field-proven perspective on the causality behind its chemical behavior and utility.

Core Molecular Profile and Physical Characteristics

9-Chloromethylphenanthrene is a derivative of phenanthrene, a polycyclic aromatic hydrocarbon (PAH). Its structure consists of three fused benzene rings with a chloromethyl (-CH₂Cl) group attached at the 9-position.^[1] This substitution is critical, as the chloromethyl group serves as a highly reactive site, making the molecule a valuable precursor in various synthetic pathways.^{[1][2]}

The core identifiers and physical properties are summarized below. It is important to note that while some experimental data is available, certain properties are based on computed values for structurally similar compounds and should be treated as estimations.

Property	Value	Source
IUPAC Name	9-(chloromethyl)phenanthrene	[1]
CAS Number	951-05-3	[1][3][4]
Molecular Formula	C ₁₅ H ₁₁ Cl	[1][3][4]
Molecular Weight	226.70 g/mol	[1][3][4]
Canonical SMILES	<chem>C1=CC=C2C(=C1)C=C(C3=C C=CC=C23)CCI</chem>	[1]
Appearance	(Not specified, likely a solid at room temp.)	
Melting Point	~394 K (121 °C) (Calculated for 9-Chlorophenanthrene)	[5]
Boiling Point	~632 K (359 °C) (Calculated for 9-Chlorophenanthrene)	[5]
Solubility	Low in water; soluble in organic solvents (e.g., DMF, Dichloromethane)	[6]

Chemical Reactivity and Mechanistic Insights

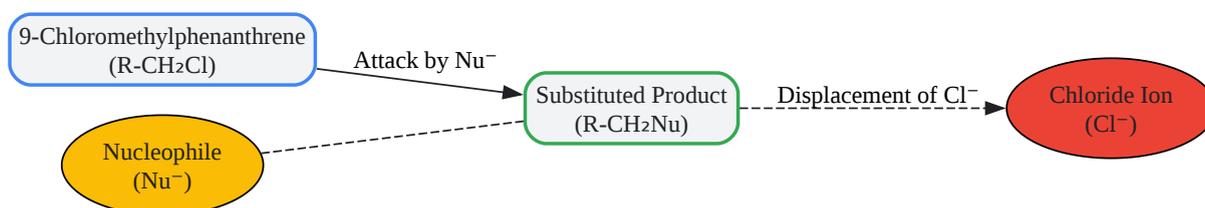
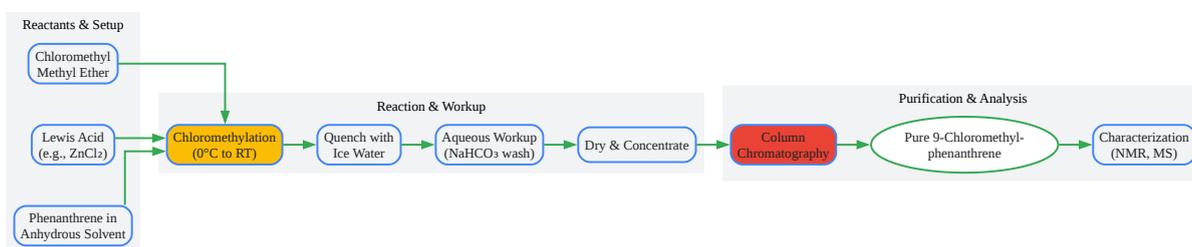
The chemical behavior of **9-Chloromethylphenanthrene** is dominated by the reactivity of the chloromethyl group. The chlorine atom is a good leaving group, and the adjacent benzylic carbon is susceptible to attack, making the compound an excellent electrophile.[1]

Key Reaction Pathways:

- **Nucleophilic Substitution:** This is the most common reaction type. The chloromethyl group is readily displaced by a wide range of nucleophiles (e.g., amines, alkoxides, cyanides, thiols), enabling the synthesis of a diverse array of phenanthrene derivatives. This reactivity is fundamental to its role as a building block in organic synthesis.[1][2]
- **Radical Reactions:** The compound can undergo radical reactions, a property that has been harnessed to synthesize more complex molecules. For example, it is a known precursor in

the formation of lepidopterene through free radical mechanisms.[1]

- Derivatization: In analytical chemistry, its reactivity is exploited for derivatization. It can be used as a labeling agent, particularly for carboxylic acids, to introduce a fluorescent phenanthrene moiety. This significantly enhances detection sensitivity in techniques like High-Performance Liquid Chromatography (HPLC).[1]



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Sources

- [1. Buy 9-Chloromethylphenanthrene | 951-05-3 \[smolecule.com\]](#)
- [2. 9-\(chloromethyl\)phenanthrene | CAS:951-05-3 | Atomaxchem \[en.atomaxchem.com\]](#)
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